

# An In-depth Technical Guide to the Safety Data Sheet of 5-DTAF

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## Compound of Interest

Compound Name: 5-DTAF

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This guide provides a comprehensive overview of the safety data for 5-(4,6-Dichlorotriazin-2-yl)aminofluorescein (**5-DTAF**), a widely used fluorescent labeling reagent in biochemical and molecular biology research.<sup>[1]</sup> Due to its reactive dichlorotriazinyl group, **5-DTAF** efficiently forms stable covalent bonds with amino groups on proteins, antibodies, and other biomolecules, making it a valuable tool for fluorescence microscopy, flow cytometry, and immunoassays.<sup>[1]</sup> This document consolidates available safety data, handling procedures, and relevant experimental protocols to ensure its safe and effective use in a laboratory setting.

## Chemical and Physical Properties

The following table summarizes the key identifiers and physicochemical properties of **5-DTAF**.

| Property          | Value  |
|-------------------|--|
| Chemical Name     | 5-((4,6-Dichloro-1,3,5-triazin-2-yl)amino)fluorescein[2]                             |
| Synonyms          | 5-DTAF, 5-(4,6-Dichlorotriazinyl)aminofluorescein[2][3]                              |
| CAS Number        | 51306-35-5[2][3]   |
| Molecular Formula | C <sub>23</sub> H <sub>12</sub> Cl <sub>2</sub> N <sub>4</sub> O <sub>5</sub> [1][2] |
| Molecular Weight  | 495.28 g/mol [1][4]  |
| Appearance        | Yellow to orange powder/solid[5]   |
| Solubility        | Soluble in DMSO and chloroform[4][5]   |
| Purity            | ≥90% (HPLC)  |

## Spectral Properties

**5-DTAF** is a fluorescent dye with the following spectral characteristics.

| Property                              | Value (in nm)                               |
|---------------------------------------|---|
| Excitation Maximum (λ <sub>ex</sub> ) | ~492-498 nm[4][5][6]                        |
| Emission Maximum (λ <sub>em</sub> )   | ~516-518 nm[6][7]                           |
| Extinction Coefficient                | 80,000 cm <sup>-1</sup> M <sup>-1</sup> [4] |
| Quantum Yield                         | 0.79 - 0.95[4]                              |

## Hazard Identification and Classification

According to available safety data sheets, **5-DTAF** is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS).[3] However, it is frequently noted that the toxicological properties of this material have not been thoroughly investigated.[3] Therefore, it is recommended to handle all chemicals, including **5-DTAF**, with caution.[3]

| Hazard Statement         | Classification   |
|--------------------------|--|
| GHS Classification       | Not a hazardous substance or mixture[3]  |
| Potential Health Effects | May be harmful if inhaled, ingested, or comes into contact with skin. May cause eye and skin irritation in susceptible individuals.[3] |
| Carcinogenic Effects     | No data available[3]   |
| Mutagenic Effects        | No data available[3]   |

## Handling, Storage, and First Aid

Proper handling and storage are crucial for maintaining the stability of **5-DTAF** and ensuring laboratory safety.

| Aspect                   | Recommendation  |
|--------------------------|---|
| Handling                 | Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Wear appropriate personal protective equipment (PPE).[3]                            |
| Storage                  | Keep container tightly closed in a dry, cool, and well-ventilated place. Store at temperatures from -20°C to 8°C. Protect from light and moisture.[3][5][6] |
| Skin Contact             | Rinse with plenty of water. If symptoms arise, seek medical advice.[3]  |
| Eye Contact              | Immediately wash with copious amounts of water for at least 15 minutes, separating the eyelids. Seek medical advice.[3]                                     |
| Inhalation               | Move the individual to fresh air. If symptoms arise, seek medical advice.[3]  |
| Ingestion                | Wash out mouth with water if the person is conscious. Seek medical advice.[3]   |
| Fire Extinguishing Media | Use water spray, carbon dioxide, dry chemical powder, or appropriate foam.[3]   |

## Experimental Protocols

While specific safety and toxicology studies for **5-DTAF** are not readily available, the following are representative protocols for assessing the potential hazards of a chemical substance.

### Acute Oral Toxicity (LD50) - Up-and-Down Procedure (UDP)

- Objective: To determine the median lethal dose (LD50) of a substance when administered orally.
- Methodology (based on OECD Guideline 425):

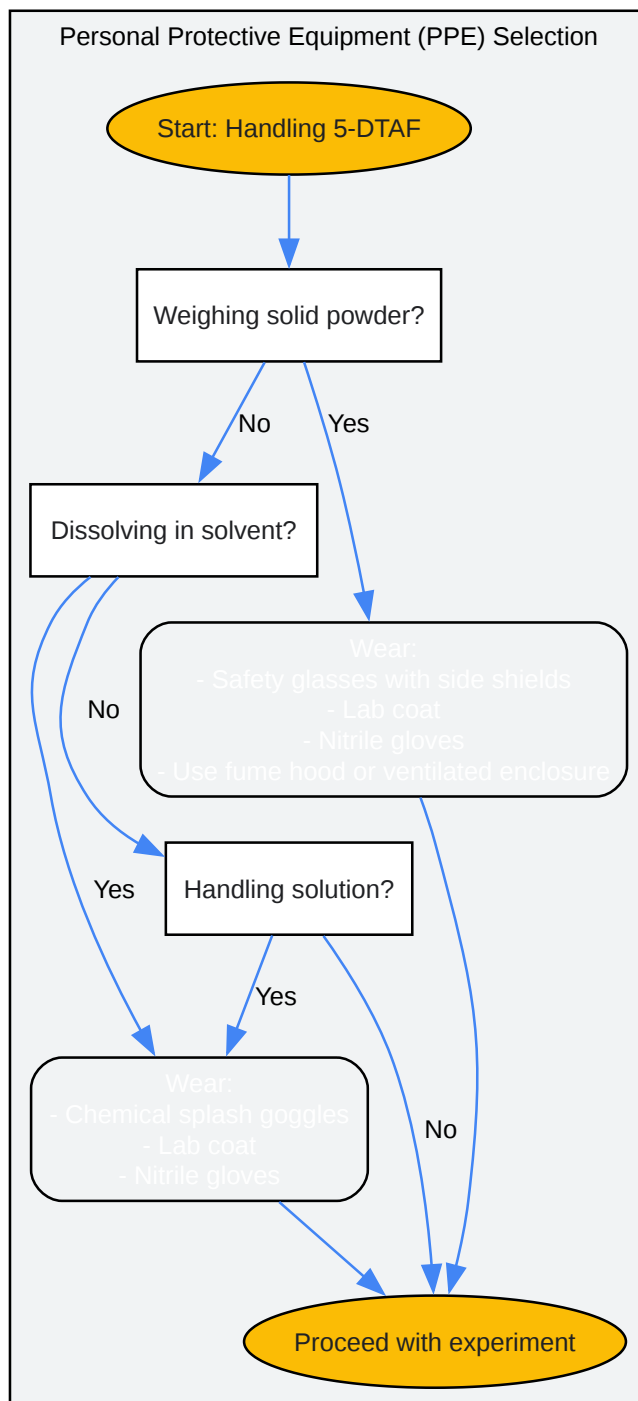
- Fasted, healthy young adult laboratory rats are used.
- A single animal is dosed with the test substance at a starting dose level selected from a series of fixed dose levels.
- The animal is observed for signs of toxicity for up to 14 days.
- If the animal survives, the next animal is dosed at a higher fixed dose level. If it dies, the next animal is dosed at a lower level.
- This sequential dosing continues until a stopping criterion is met, typically after observing a specified number of reversals in outcome (survival/death).
- The LD50 is then calculated from the pattern of outcomes using a maximum likelihood method.

## In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test

- Objective: To assess the potential of a substance to cause skin irritation.
- Methodology (based on OECD Guideline 439):
  - A reconstructed human epidermis model, which mimics the biochemical and physiological properties of the upper parts of the human skin, is used.
  - The test substance is applied topically to the surface of the skin tissue model.
  - After a defined exposure period, the substance is removed by washing.
  - The viability of the skin cells is measured, typically using an MTT assay, which quantifies the reduction of a yellow tetrazolium salt to purple formazan by metabolically active cells.
  - A reduction in cell viability below a certain threshold (e.g., 50%) indicates that the substance is an irritant.

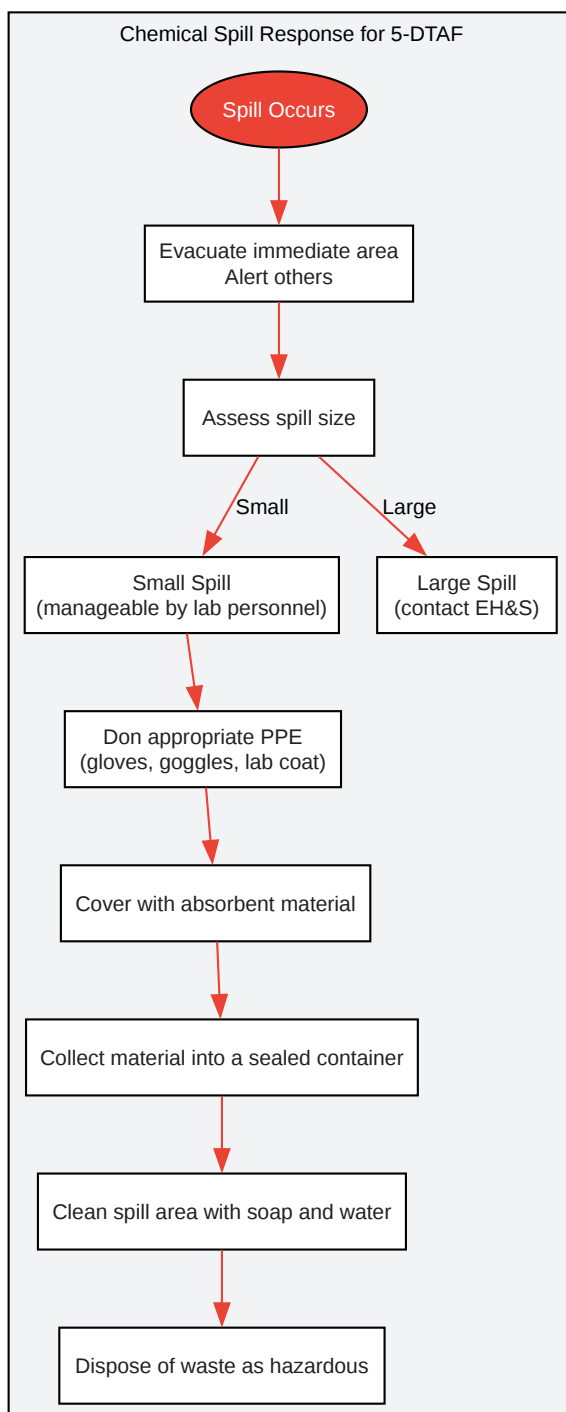
## Visualizing Safety and Handling Workflows

To facilitate a clear understanding of safety procedures, the following diagrams illustrate key workflows for handling **5-DTAF** in a laboratory setting.



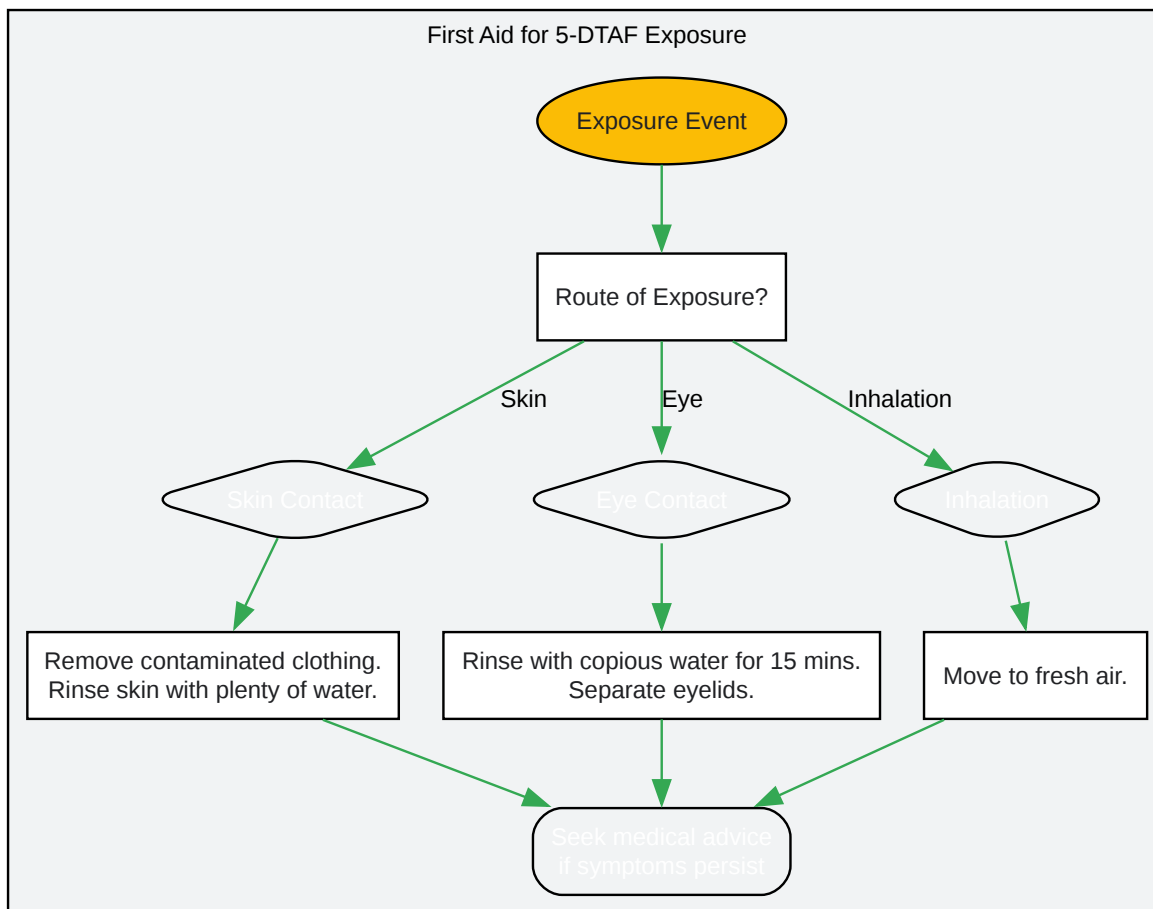
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Caption: PPE selection workflow for handling **5-DTAF**.



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Caption: Workflow for responding to a **5-DTAF** spill.



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Caption: First aid procedures for **5-DTAF** exposure.

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## References

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